

# Head-to-head comparison of Cyanox CY 1790 and BHT in polymer stabilization

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## Compound of Interest

Compound Name: Cyanox CY 1790

Cat. No.: B1669380

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## Head-to-Head Comparison: Cyanox CY 1790 vs. BHT in Polymer Stabilization

In the realm of polymer stabilization, the selection of an appropriate antioxidant is critical to ensure the longevity and performance of plastic materials. This guide provides a detailed head-to-head comparison of two commonly used phenolic antioxidants: **Cyanox CY 1790**, a high molecular weight hindered phenolic antioxidant, and Butylated Hydroxytoluene (BHT), a traditional and widely utilized stabilizer. This comparison is intended for researchers, scientists, and professionals in drug development and polymer science, offering a comprehensive overview of their performance based on available data.

## Executive Summary

**Cyanox CY 1790** and BHT are both effective in protecting polymers from degradation caused by heat and oxygen. However, they exhibit key differences in their physical properties and performance characteristics. **Cyanox CY 1790**, with its significantly higher molecular weight, offers superior thermal stability, lower volatility, and minimal color contribution, making it suitable for demanding applications where long-term heat stability and color retention are crucial. BHT, while an effective and economical antioxidant, is more volatile and can contribute to discoloration under certain processing conditions. The choice between these two stabilizers will ultimately depend on the specific polymer, processing parameters, and end-use application requirements.

## Data Presentation: A Comparative Analysis

The following tables summarize the key physical and performance characteristics of **Cyanox CY 1790** and BHT. Due to the limited availability of direct head-to-head comparative studies in publicly accessible literature, the performance data for **Cyanox CY 1790** is primarily qualitative, based on technical datasheets, while quantitative data for BHT in polyethylene is provided as a benchmark.

Table 1: Physical and Chemical Properties

Property	Cyanox CY 1790	Butylated Hydroxytoluene (BHT)
Chemical Name	1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazine-2,4,6(1H,3H,5H)-trione	2,6-di-tert-butyl-4-methylphenol
CAS Number	40601-76-1	128-37-0
Molecular Formula	C <sub>42</sub> H <sub>57</sub> N <sub>3</sub> O <sub>6</sub>	C <sub>15</sub> H <sub>24</sub> O
Molecular Weight	699.9 g/mol [1][2]	220.35 g/mol
Melting Point	159-162 °C[1]	~70 °C
Appearance	White to off-white powder[1]	White crystalline solid

Table 2: Performance in Polymer Stabilization (Polyethylene Matrix)

Performance Metric	Cyanox CY 1790	Butylated Hydroxytoluene (BHT)	Test Method
Oxidative Induction Time (OIT) at 200°C	Expected to be high due to low volatility and high molecular weight. (Specific data not publicly available)	~25 minutes (at 0.1 wt%)[3]	ASTM D3895
Oxidation Index (after accelerated aging)	Expected to be low, indicating high oxidative stability. (Specific data not publicly available)	0.21 (at 0.1 wt% in HXLPE)[4][5]	FTIR Spectroscopy
Yellowness Index (YI)	Minimal color contribution is a key performance benefit. [1] (Specific data not publicly available)	Can contribute to yellowing, especially at higher processing temperatures.[6]	ASTM E313
Thermal Stability (Onset of Decomposition by TGA)	High thermal stability due to high molecular weight. (Specific data not publicly available)	~370 °C (at 0.1 wt%)[3]	Thermogravimetric Analysis (TGA)
Volatility	Low[1]	High	-

## Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the accurate assessment of antioxidant performance. The following are summaries of standard testing protocols.

### Oxidative Induction Time (OIT) - ASTM D3895

This method determines the oxidative stability of polyolefins by differential scanning calorimetry (DSC).

- **Sample Preparation:** A small, representative sample of the polymer compound (typically 5-10 mg) is placed in an open aluminum pan.
- **Instrumentation:** A differential scanning calorimeter, capable of precise temperature control and gas atmosphere switching, is used.
- **Test Procedure:**
  - The sample is heated to a specified isothermal temperature (e.g., 200°C) under an inert nitrogen atmosphere.
  - Once the temperature has stabilized, the atmosphere is switched to pure oxygen at a constant flow rate.
  - The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the Oxidative Induction Time. A longer OIT indicates better oxidative stability.

## Yellowness Index (YI) - ASTM E313

This practice provides a method for calculating the yellowness index of plastics from spectrophotometric data.

- **Sample Preparation:** Polymer samples are typically prepared as flat plaques of a specified thickness.
- **Instrumentation:** A spectrophotometer or colorimeter capable of measuring tristimulus values (X, Y, Z) is used.
- **Test Procedure:**
  - The instrument is calibrated using a standard white reference.
  - The spectral reflectance or transmittance of the polymer sample is measured.
  - The tristimulus values are used to calculate the Yellowness Index using the formula specified in the ASTM E313 standard. A lower YI value indicates less yellowing and better color stability.

## Thermogravimetric Analysis (TGA)

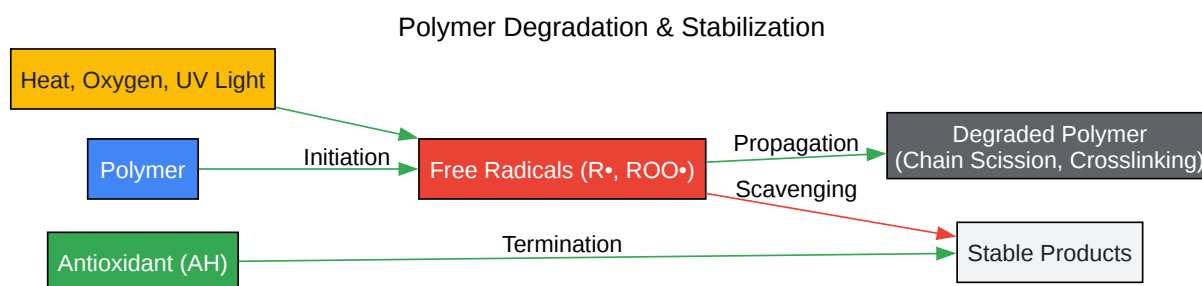
TGA is used to determine the thermal stability of a material by measuring its weight loss as a function of temperature in a controlled atmosphere.

- **Sample Preparation:** A small, accurately weighed sample of the polymer is placed in a TGA pan.
- **Instrumentation:** A thermogravimetric analyzer, which includes a precision balance and a furnace, is used.
- **Test Procedure:**
  - The sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air).
  - The weight of the sample is continuously monitored as the temperature increases.
  - The temperature at which a significant weight loss occurs is identified as the onset of decomposition, indicating the thermal stability of the material.

## Visualization of Concepts

### Polymer Degradation and Stabilization Workflow

The following diagram illustrates the general process of polymer degradation and the role of antioxidants in inhibiting this process.



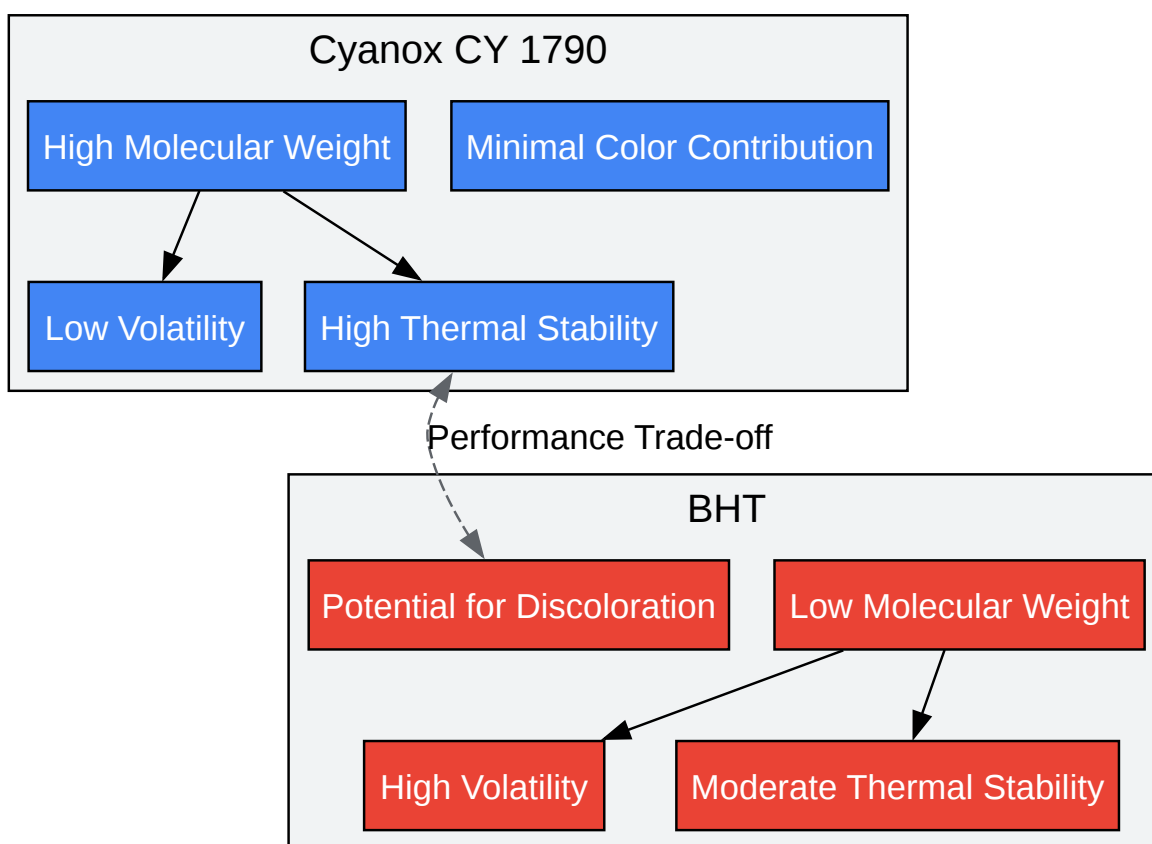
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Caption: Workflow of polymer degradation and the intervention of antioxidants.

## Head-to-Head Characteristic Comparison

This diagram provides a logical comparison of the key characteristics of **Cyanox CY 1790** and BHT.

### Cyanox CY 1790 vs. BHT: Key Characteristics



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## References

- 1. [baoxuchem.com](http://baoxuchem.com) [[baoxuchem.com](http://baoxuchem.com)]
- 2. [additivesforpolymer.com](http://additivesforpolymer.com) [[additivesforpolymer.com](http://additivesforpolymer.com)]
- 3. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 4. A Comparison of the Efficacy of Various Antioxidants on the Oxidative Stability of Irradiated Polyethylene - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 5. A comparison of the efficacy of various antioxidants on the oxidative stability of irradiated polyethylene - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 6. [longchangchemical.com](http://longchangchemical.com) [[longchangchemical.com](http://longchangchemical.com)]
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